

Cross-referencing CAS 12223-23-3 with other Disperse Orange dyes

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A Comparative Guide to Disperse Orange Dyes for Researchers and Scientists

This guide provides a comparative analysis of several Disperse Orange dyes, with a focus on cross-referencing with CAS 12223-23-3, identified as **Disperse Orange 30**. This document is intended for researchers, scientists, and drug development professionals, offering a detailed comparison of the physicochemical properties and applications of these dyes.

Comparative Data of Disperse Orange Dyes

The following table summarizes the key characteristics of **Disperse Orange 30** and other selected Disperse Orange dyes to facilitate a clear comparison of their properties.



Property	Disperse Orange 30	Disperse Orange 25	Disperse Orange 37	Disperse Orange 44
CAS Number	12223-23-3 / 5261-31-4[1]	12223-22-2 / 31482-56-1[2]	12223-33-5 / 13301-61-6[3]	12223-26-6 / 4058-30-4[4]
C.I. Name	C.I. Disperse Orange 30, C.I. 11119[1]	C.I. Disperse Orange 25, C.I. 11227[2]	C.I. Disperse Orange 37, C.I. 11132[3]	C.I. Disperse Orange 44, C.I. 11123[4]
Molecular Formula	C19H17Cl2N5O4[1][5]	C17H17N5O2[2]	C17H15Cl2N5O2[3][6]	C18H15ClN6O2[4]
Molecular Weight	450.27 g/mol [1] [5]	323.35 g/mol [2]	392.24 g/mol [3] [6]	382.80 g/mol [4]
Appearance	Orange/Brown powder[1][7]	Red-light orange, Orange uniform powder[2][8]	Dark red-light orange, dark orange powder[3]	Red-light orange powder[4]
Solubility	Insoluble in water; soluble in pyridine, acetone, and DMF[9]	Insoluble in water[2]	Insoluble in water[3]	Not specified
Primary Applications	Dyeing of polyester and its blended fabrics[9], direct printing[1]	Dyeing of polyester and blended fabrics[2][8]	Dyeing and printing of polyester, blended fabrics, and acetate fibers[3]	Dyeing of polyester, blended fabrics, and acetate fibers[4]
Melting Point	Not specified	170 °C (dec.)	144-146 °C[10]	Not specified
Special Characteristics	Good sublimation and light fastness[1] [9]	Can be used in p-type semiconductors and for photonic	Good lifting force on polyester[3]. Can be used for allergy testing[6].	Good lightfastness and stability at high temperatures[12]



applications[8]

[11]

Experimental Protocols General Protocol for Comparative Dyeing Performance on Polyester Fabric

This protocol outlines a standardized method for evaluating the dyeing performance of different Disperse Orange dyes on polyester fabric.

- 1. Materials and Equipment:
- Disperse Orange Dyes (e.g., **Disperse Orange 30**, 25, 37, 44)
- Polyester fabric swatches (pre-scoured and dried)
- Dispersing agent
- Acetic acid (for pH adjustment)
- High-temperature, high-pressure laboratory dyeing machine
- Spectrophotometer for color measurement
- Launder-Ometer for wash fastness testing
- Crockmeter for rubbing fastness testing
- Light fastness tester (e.g., Xenon arc lamp)
- 2. Dye Bath Preparation:
- Accurately weigh 1% of the dye on the weight of the fabric (o.w.f.).
- Prepare a stock solution by pasting the dye with a small amount of a dispersing agent and then adding deionized water.



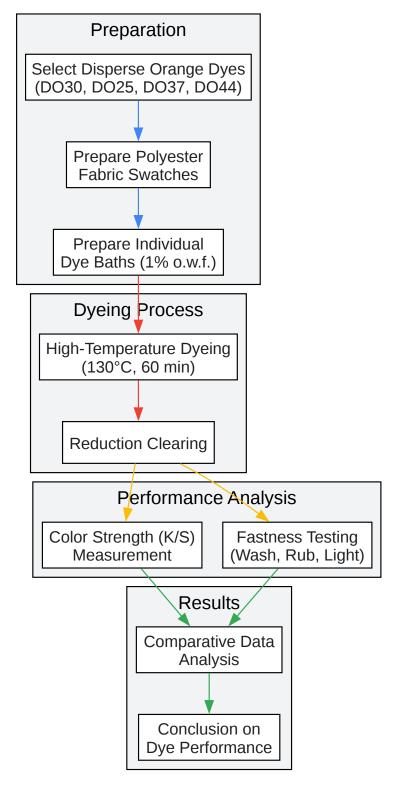
- Set the dye bath with a liquor-to-goods ratio of 10:1.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- 3. Dyeing Procedure (High-Temperature, High-Pressure Method):
- Introduce the polyester fabric swatch into the dye bath at room temperature.
- Raise the temperature to 130°C at a rate of 2°C/minute.
- Maintain the temperature at 130°C for 60 minutes.
- Cool the dye bath down to 70°C.
- Rinse the dyed fabric swatch thoroughly with cold water.
- 4. Reduction Clearing:
- Prepare a clearing bath with sodium hydrosulfite and sodium hydroxide.
- Treat the dyed fabric at 70-80°C for 15-20 minutes.
- · Rinse the fabric with hot and then cold water.
- Neutralize with a weak acetic acid solution and rinse again.
- Air dry the fabric swatch.
- 5. Performance Evaluation:
- Color Strength (K/S Value): Measure the reflectance of the dyed fabric using a spectrophotometer and calculate the K/S value to determine the color yield.
- Wash Fastness: Evaluate according to ISO 105-C06 standard.
- Rubbing Fastness (Dry and Wet): Evaluate according to ISO 105-X12 standard.
- Light Fastness: Evaluate according to ISO 105-B02 standard.



Visualizations

Experimental Workflow for Comparative Dye Analysis

Experimental Workflow for Comparative Dye Analysis





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Caption: Workflow for the comparative analysis of Disperse Orange dyes.

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